

Application Notes and Protocols for NCTT-956

Stock Solution Preparation

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Compound of Interest

Compound Name: NCTT-956

Cat. No.: B3998082

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation of **NCTT-956** stock solutions for use in various experimental settings. **NCTT-956** is a potent and specific inhibitor of 12-lipoxygenase (12-LO), a key enzyme in the metabolic pathway of arachidonic acid.^[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical Properties of NCTT-956

A summary of the key chemical and physical properties of **NCTT-956** is presented in Table 1. This information is essential for accurate molarity calculations and proper handling and storage of the compound.

Property	Value	Reference
Synonyms	N-[(8-Hydroxy-5-nitro-7-quinoliny)-2-thienylmethyl]-propanamide	
CAS Number	438575-88-3	
Molecular Formula	C17H15N3O4S	
Appearance	Light orange to dark orange powder	
Purity	≥97% (NMR)	[1]

Solubility of NCTT-956

The solubility of **NCTT-956** is a critical factor in the preparation of stock solutions. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Concentration	Notes	Reference
DMSO	5 mg/mL	Clear solution, may require warming.	
DMSO	20 mg/mL	Clear solution.	

Experimental Protocols: NCTT-956 Stock Solution Preparation

This section provides a detailed protocol for the preparation of a 10 mM **NCTT-956** stock solution in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

3.1. Materials and Equipment

- **NCTT-956** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Stock Solution Calculation

To prepare a 10 mM stock solution, the required mass of **NCTT-956** needs to be calculated. The molecular weight of **NCTT-956** is required for this calculation.

Parameter	Value
Desired Concentration	10 mM
Desired Volume	1 mL (example)

Note: The molecular weight of **NCTT-956** (C₁₇H₁₅N₃O₄S) is approximately 373.39 g/mol . This value should be confirmed from the certificate of analysis of the specific lot being used.

Calculation: Mass (mg) = Desired Concentration (mM) * Desired Volume (L) * Molecular Weight (g/mol)
Mass (mg) = 10 mmol/L * 0.001 L * 373.39 g/mol = 3.73 mg

3.3. Step-by-Step Protocol

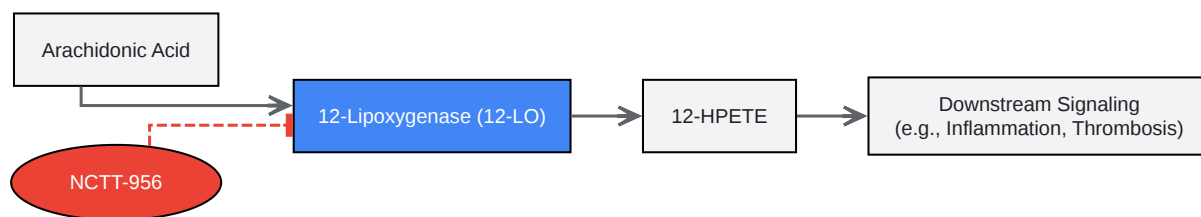
- Weighing: Accurately weigh out 3.73 mg of **NCTT-956** powder using a calibrated analytical balance.
- Solubilization: Transfer the weighed powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Dissolution: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, gentle warming in a water bath (37°C) for 5-10 minutes can be applied.

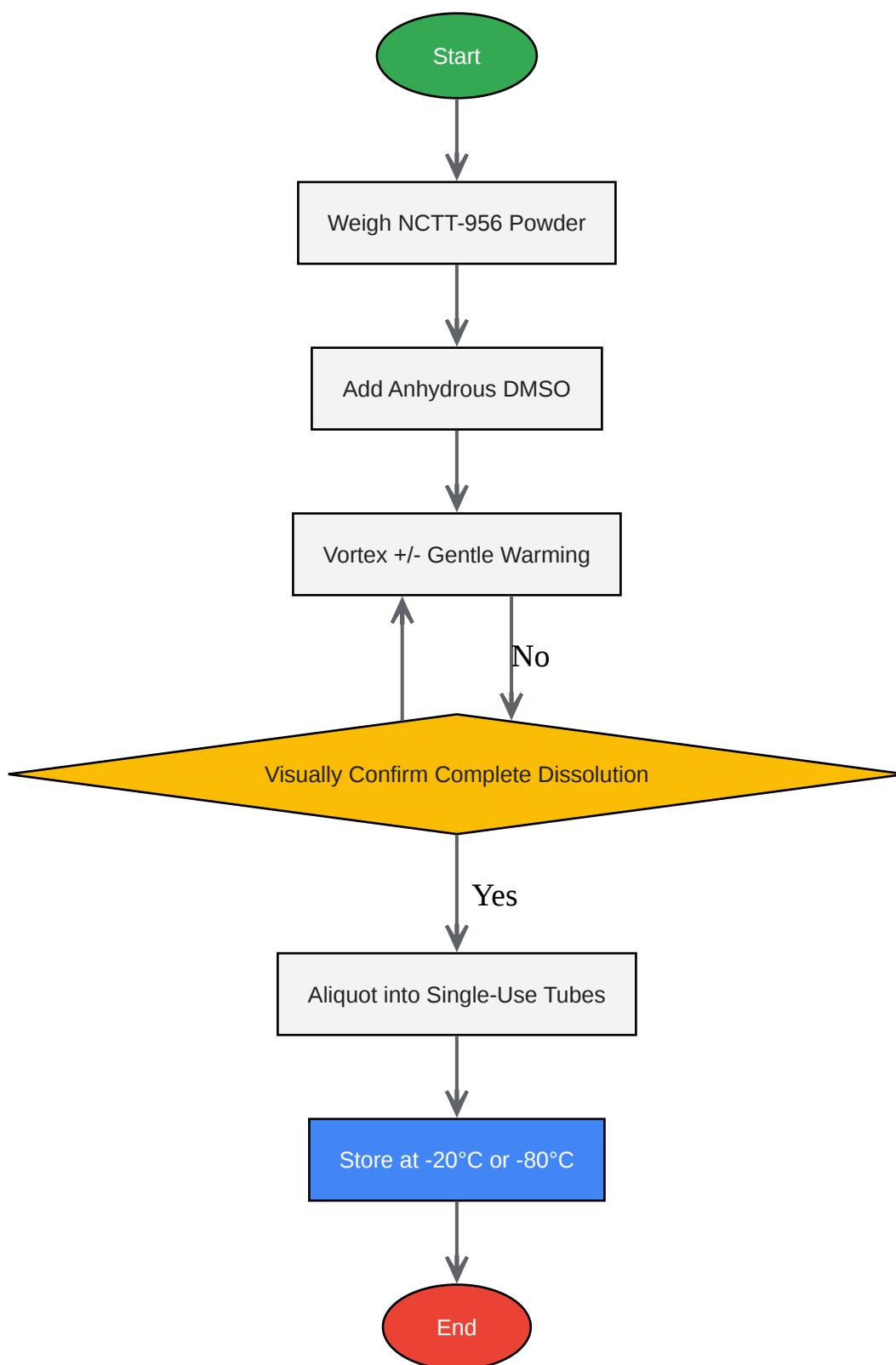
- **Sterilization (Optional):** If required for sterile cell culture applications, the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Signaling Pathway and Experimental Workflow

4.1. **NCTT-956** Mechanism of Action

NCTT-956 is a potent and specific inhibitor of 12-lipoxygenase (12-LO).^[1] This enzyme is involved in the conversion of arachidonic acid to 12-hydroperoxyeicosatetraenoic acid (12-HPETE), a precursor to various bioactive lipids. The inhibition of 12-LO by **NCTT-956** can modulate downstream signaling pathways involved in processes such as inflammation and thrombosis.





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References

- 1. NCTT-956 $\geq 97\%$ (NMR) | Sigma-Aldrich [sigmaaldrich.com]
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